

Technical Support Center: Troubleshooting "Bronze Red" Ink Printing Defects

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Compound of Interest

Compound Name: *Bronze Red*

Cat. No.: *B1450741*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering printing defects with **"Bronze Red"** ink.

Frequently Asked Questions (FAQs)

1. What is **"Bronze Red"** ink?

"Bronze Red" ink is a specialized printing ink that typically utilizes Pigment Red 53:1 as its primary colorant.^{[1][2][3][4]} This pigment is a barium salt of a monoazo lake, which gives it a distinct yellowish-red hue.^[2] The formulation for offset printing is a high-viscosity paste designed for precise application and stability on press.^{[5][6]}

2. What are the most common printing defects associated with **"Bronze Red"** and other metallic inks?

Common defects include:

- **Bronzing:** An iridescent, metallic sheen that appears on the print surface, often altering the intended color when viewed at different angles.
- **Poor Adhesion:** The ink fails to adhere properly to the substrate, leading to flaking, peeling, or rubbing off.

- Smudging or Smearing: The ink transfers or spreads easily after printing, even after a supposed drying period.
- Weak Color or Inconsistent Density: The printed color appears faded, lacks vibrancy, or shows unevenness across the printed area.[\[7\]](#)
- Ghosting: Faint, unwanted images appear in non-image areas of the print.[\[8\]](#)

3. What is the typical chemical composition and key properties of "**Bronze Red**" ink (Pigment Red 53:1)?

The key component is Pigment Red 53:1, a monoazo pigment.[\[2\]](#)[\[3\]](#) Its properties are summarized in the table below.

| Property | Value |
|------------------------------|---|
| Chemical Formula | C ₁₇ H ₁₂ ClN ₂ O ₄ S _{1/2} Ba |
| C.I. Number | 15585:1 |
| CAS Number | 5160-02-1 |
| Appearance | Red Powder |
| pH Value | 7.0 - 8.0 |
| Density (g/cm ³) | 1.8 |
| Oil Absorption (ml/100g) | 40-60 |
| Heat Resistance | 160-180°C |
| Light Fastness (1-8) | 4-5 |
| Water Resistance (1-5) | 3-4 |
| Oil Resistance (1-5) | 3-4 |
| Acid Resistance (1-5) | 3-4 |
| Alkali Resistance (1-5) | 3-4 |

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Troubleshooting Guides

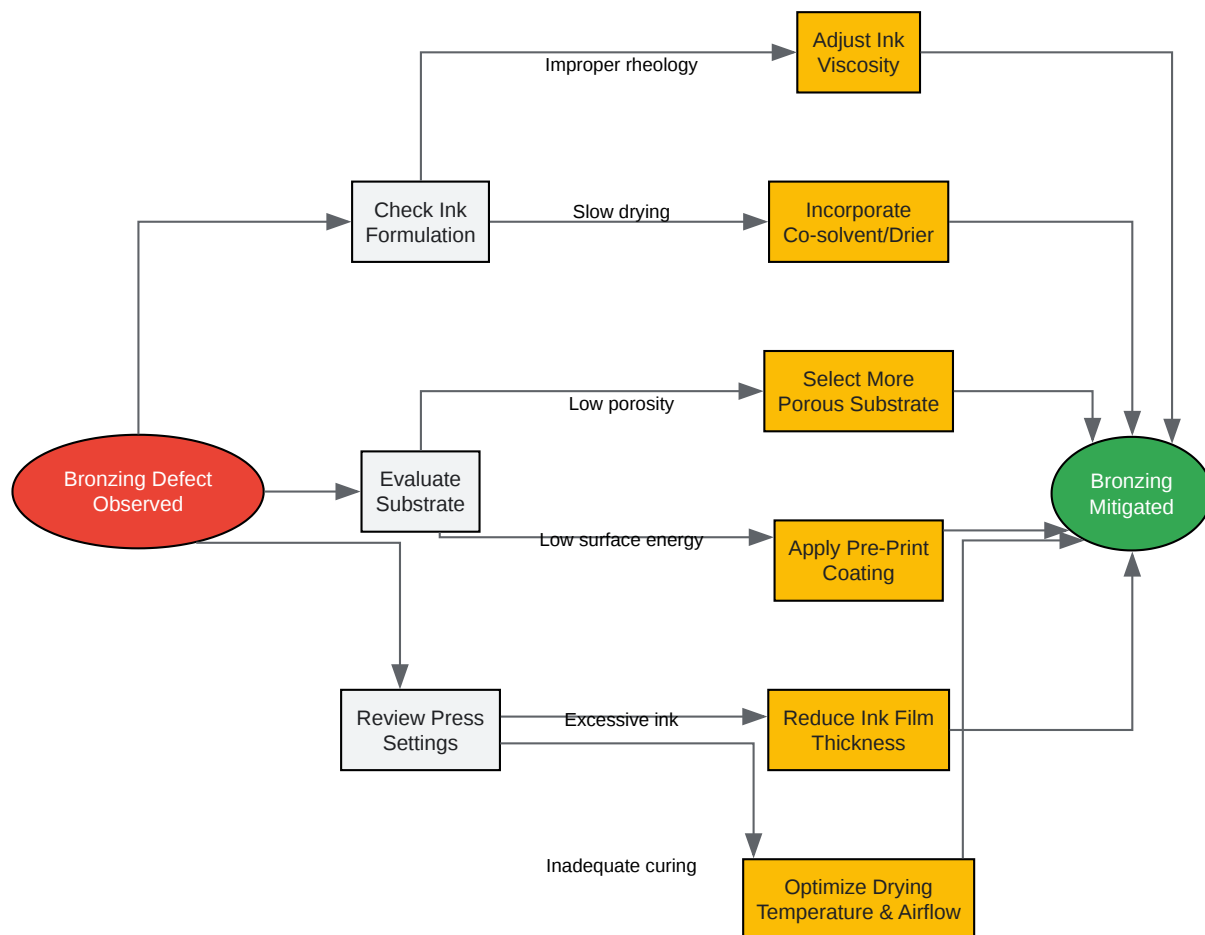
Issue 1: Bronzing

Description: The printed "**Bronze Red**" ink exhibits a metallic, iridescent sheen, particularly in solid areas, which alters the color depending on the viewing angle.

Experimental Protocol for Diagnosis:

- Visual Inspection: Examine the printed sample under various lighting conditions and angles to confirm the presence of bronzing.
- Microscopic Analysis: Use a digital microscope to observe the ink lay on the substrate. Look for signs of pigment particles sitting on the surface rather than being fully bound within the ink vehicle.
- Ink Drawdown Test: Create a drawdown of the "**Bronze Red**" ink on the specific substrate using a laboratory drawdown coater. Compare the drawdown to the printed sample to determine if the issue is ink-related or process-related.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for bronzing defect.

Issue 2: Poor Adhesion

Description: The "**Bronze Red**" ink can be easily flaked, peeled, or rubbed off the substrate after printing and drying.

Experimental Protocol for Diagnosis:

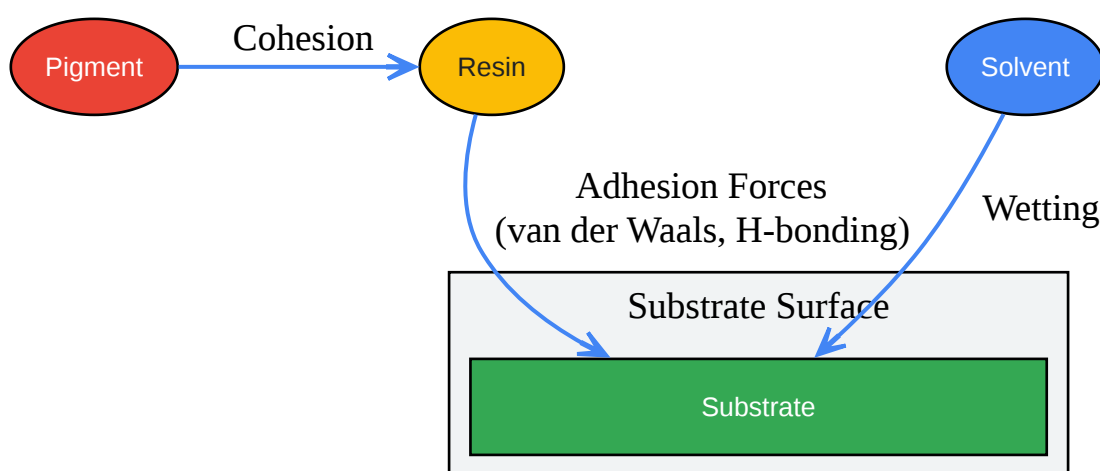
- Tape Test (ASTM D3359): Apply a pressure-sensitive tape over the printed area and then rapidly remove it. Observe the amount of ink removed from the substrate.
- Surface Energy Measurement: Use dyne pens or a contact angle goniometer to measure the surface energy of the substrate. For good adhesion, the substrate's surface energy should be higher than the ink's surface tension.[9]
- Ink Viscosity Measurement: Use a viscometer to measure the viscosity of the "**Bronze Red**" ink. Offset inks typically have a high viscosity, in the range of 40-100 Pa·s.[5][10]

Quantitative Data Summary:

| Parameter | Recommended Range |
|--------------------------|--|
| Substrate Surface Energy | > 38 mN/m (dynes/cm) |
| Offset Ink Viscosity | 40 - 100 Pa·s (40,000 - 100,000 mPa·s) |
| pH of Fountain Solution | 4.8 - 5.5 |

Data compiled from multiple sources.[6][9][10][11]

Ink-Substrate Adhesion Model:



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Caption: Molecular interactions at the ink-substrate interface.

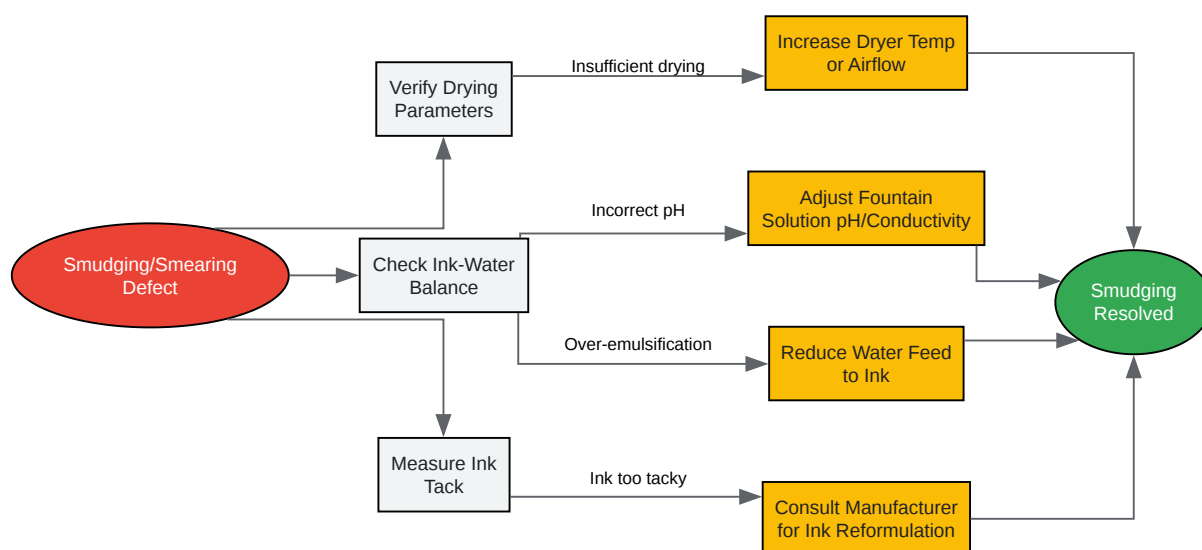
Issue 3: Smudging and Smearing

Description: The "**Bronze Red**" ink remains tacky and is easily smudged or smeared upon contact, even after the recommended drying time.

Experimental Protocol for Diagnosis:

- Rub Resistance Test: Use a rub tester to apply a standardized rubbing action to the printed surface and evaluate the degree of ink transfer.
- Ink Drying Time Analysis: Print a sample and test for tackiness at regular intervals using a finger touch test or a tack meter.
- Fountain Solution Analysis: Check the pH and conductivity of the fountain solution. An incorrect pH can interfere with the oxidative drying process of the ink.[11]

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for smudging and smearing.

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